

Safety precautions and SDS for 4,6-Dihydroxypyridazine-3-carboxylic acid

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Compound of Interest

Compound Name: 4,6-Dihydroxypyridazine-3-carboxylic acid

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Welcome to the technical support guide for **4,6-Dihydroxypyridazine-3-carboxylic acid** (CAS No: 1442437-21-9). This document is designed for researchers, scientists, and drug development professionals to ensure safe and effective handling and application of this compound in your experiments. The information is presented in a practical question-and-answer format to directly address potential issues and inquiries.

Part 1: Safety Data Sheet (SDS) & Hazard Profile

This section deconstructs the essential safety information, providing clarity on the potential hazards and how to mitigate them.

Q1: What are the primary hazards associated with 4,6-Dihydroxypyridazine-3-carboxylic acid?

Based on the Globally Harmonized System (GHS) classification, this compound is considered hazardous. The key hazard statements are:

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]

- H335: May cause respiratory irritation.[\[1\]](#)

The signal word associated with this compound is "Warning".

Q2: Can you summarize the GHS classification and precautionary statements in a table?

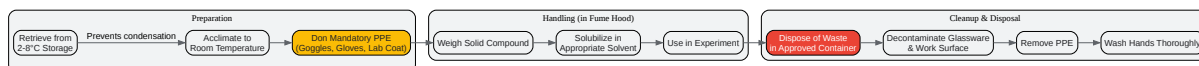
Certainly. Here is a summary of the critical safety information.

Identifier	Description	Source(s)
GHS Pictogram	Exclamation Mark	
Signal Word	Warning	
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[1]
Prevention (P-Statements)	P261: Avoid breathing dust.P264: Wash skin thoroughly after handling.P280: Wear protective gloves/protective clothing/eye protection/face protection.	
Response (P-Statements)	P302+P352: IF ON SKIN: Wash with plenty of soap and water.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.P304+P340: IF INHALED: Remove to fresh air and keep at rest in a position comfortable for breathing.	
Storage (P-Statements)	P403+P233: Store in a well-ventilated place. Keep container tightly closed.P405: Store locked up.	
Disposal (P-Statements)	P501: Dispose of contents/container to an approved waste disposal plant.	

Q3: What personal protective equipment (PPE) is mandatory when handling this compound?

Due to its irritant properties, a comprehensive PPE strategy is non-negotiable. The causality behind each choice is rooted in preventing exposure via all potential routes.

- **Eye/Face Protection:** Wear chemical safety goggles or a face shield.^[2] This is critical to prevent contact with the eyes, which can cause serious irritation (H319).
- **Skin Protection:** Wear a lab coat and appropriate chemical-resistant gloves (e.g., nitrile).^[2] The compound is a known skin irritant (H315), and gloves are the primary barrier. Always inspect gloves for integrity before use.
- **Respiratory Protection:** Use only in a well-ventilated area, such as a chemical fume hood, to keep airborne concentrations low. If you are handling large quantities or there is a risk of dust generation, a NIOSH-approved respirator should be worn to prevent respiratory tract irritation (H335).^[2]



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Caption: Workflow for safe handling of **4,6-Dihydroxypyridazine-3-carboxylic acid**.

Part 2: Handling, Storage & Experimental Troubleshooting

This section provides field-proven insights into the practical aspects of using this compound, moving from raw safety data to successful experimental application.

Q4: What are the optimal storage conditions for this compound to ensure its stability?

To maintain the integrity and purity of **4,6-Dihydroxypyridazine-3-carboxylic acid**, specific storage conditions are recommended.

- Temperature: Store long-term in a cool, dry place. For optimal stability, it is recommended to keep it sealed in a dry environment at 2–8°C.[1]
- Atmosphere: Store in a tightly-closed container to prevent moisture uptake and contamination.
- Location: Keep in a well-ventilated area away from incompatible substances and sources of ignition.

Q5: What substances are known to be incompatible with 4,6-Dihydroxypyridazine-3-carboxylic acid?

Avoid contact with strong oxidizing agents. Reactions with these can be vigorous and may lead to degradation of the compound and the generation of hazardous byproducts. Some sources also recommend avoiding strong acids and bases.[3]

Q6: My compound is not dissolving well. What solvents are recommended?

This compound is characterized as highly polar due to its multiple functional groups (two hydroxyls and a carboxylic acid).[1] Therefore, it is expected to have better solubility in polar solvents.

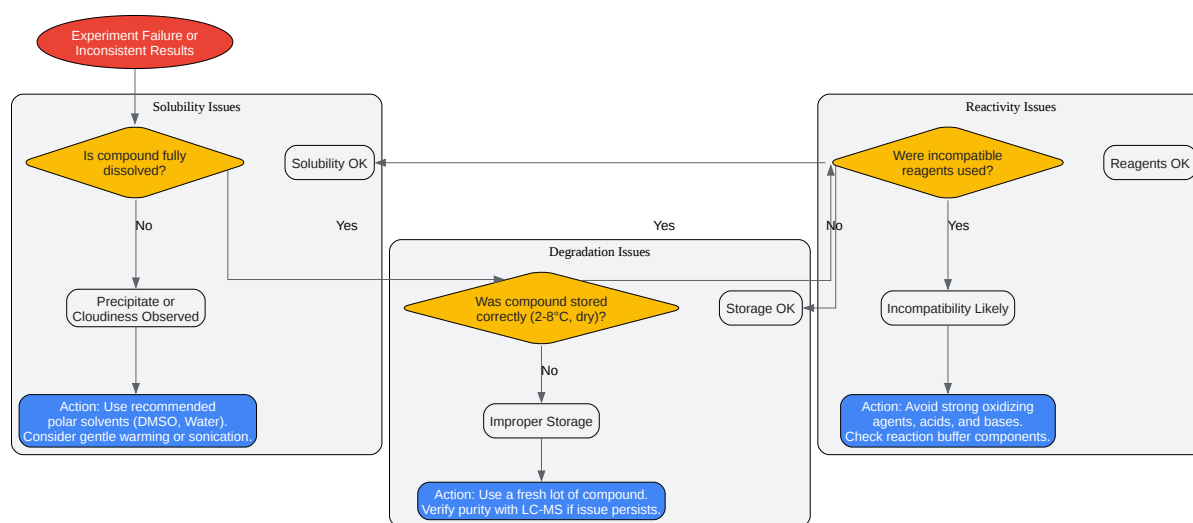
- Recommended Solvents: Try polar solvents such as Dimethyl Sulfoxide (DMSO) and water. [1]
- Troubleshooting Tip: If solubility in water is limited, gentle heating or slight pH adjustment (depending on your experimental constraints) may improve dissolution. Always start with a small amount to test solubility before committing your entire stock. For many biochemical

applications, preparing a concentrated stock solution in DMSO is a standard and effective practice.

Q7: I've observed unexpected results in my assay. Could the compound have degraded?

Degradation is a possibility if not handled or stored correctly. Here's a logical approach to troubleshooting:

- **Check Storage Conditions:** Was the compound stored at 2-8°C in a tightly sealed container? [\[1\]](#) Exposure to moisture or high temperatures can compromise stability.
- **Review Solution Preparation:** Was the stock solution stored correctly? For how long? Some compounds are less stable in solution than as a dry powder. It is often best practice to use freshly prepared solutions or store aliquots at -20°C or -80°C for short-term use.
- **Consider Incompatibilities:** Was the compound mixed with strong oxidizing agents or exposed to extreme pH conditions during the experiment?[\[3\]](#) This could lead to chemical alteration.
- **Analytical Verification:** If you continue to see issues, the most definitive step is to verify the compound's purity and identity using analytical techniques like LC-MS or NMR.



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Caption: Troubleshooting logic for experiments using **4,6-Dihydroxypyridazine-3-carboxylic acid**.

Part 3: Emergency Procedures

Even with careful planning, accidents can happen. This section provides clear, step-by-step guidance for emergency situations.

Q8: What is the correct first-aid response for an exposure?

Immediate and correct action is crucial to minimize harm. Always consult the SDS and seek medical attention after any exposure.

- In case of Skin Contact: Immediately flush the skin with plenty of soap and running water for at least 15 minutes.^[3] Remove contaminated clothing and wash it before reuse. If skin irritation occurs or persists, get medical advice.
- In case of Eye Contact: Immediately flush the eyes with running water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do so. Continue rinsing and seek immediate medical attention from an ophthalmologist.
- If Inhaled: Move the person to fresh air. If the person is not breathing, give artificial respiration. If breathing is difficult, provide oxygen. Seek medical attention if you feel unwell.
- If Swallowed: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Obtain medical aid immediately.

Q9: How should a small spill be handled?

For a small spill in a controlled environment like a fume hood:

- Ensure PPE: Wear your full PPE, including respiratory protection if dealing with a powder.
- Containment: Prevent further spread.
- Clean-up: Carefully sweep up, vacuum, or absorb the material with an inert substance (e.g., vermiculite, sand). Avoid generating dust.
- Collection: Place the material into a suitable, labeled container for disposal.

- Decontamination: Clean the affected area thoroughly.
- Disposal: Dispose of the waste according to local, state, and federal regulations.

Q10: What should be done in the event of a fire involving this material?

- Extinguishing Media: Use a water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.
- Specific Hazards: During a fire, irritating and highly toxic gases may be generated, including carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).
- Firefighter Protection: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.

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